

Troubleshooting low binding affinity in DPI-287 experiments

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Compound of Interest

Compound Name: DPI-287

Cat. No.: B13925649

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Technical Support Center: DPI-287 Experiments

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering low binding affinity in experiments involving the selective delta-opioid receptor (DOR) agonist, **DPI-287**.

Frequently Asked Questions (FAQs)

Q1: What is **DPI-287** and what is its primary binding target?

A1: **DPI-287** is a potent and selective agonist for the delta-opioid receptor (DOR), a G-protein coupled receptor (GPCR).[1] It is considered an experimental opioid agonist.[1] Its selectivity for the DOR over other opioid receptors, such as the mu-opioid receptor (MOR) and kappa-opioid receptor (KOR), makes it a valuable tool for studying the specific roles of the delta-opioid system.[1]

Q2: What is the expected binding affinity (K_i) of **DPI-287** for the delta-opioid receptor?

A2: The reported binding affinity of **DPI-287** for the delta-opioid receptor is in the sub-nanomolar to low nanomolar range. It is crucial to note that experimental conditions can influence the observed affinity. Below is a summary of reported K_i values.

Quantitative Data Summary

Compound	Target Receptor	Reported K_i (nM)	Experimental System	Reference
DPI-287	Delta-Opioid Receptor (DOR)	0.39 ± 0.12	Membrane preparations of HEK cells expressing WT DOP	[2]
DPI-287	Mu-Opioid Receptor (MOR)	3.17 ± 0.27	Membrane preparations of HEK cells expressing WT MOP	[2]

Q3: What is the mechanism of action of **DPI-287**?

A3: **DPI-287** acts as an agonist at the delta-opioid receptor. Upon binding, it stabilizes an active conformation of the receptor, leading to the activation of intracellular signaling pathways mediated by inhibitory G-proteins ($G_{\alpha i/o}$). This activation can lead to downstream effects such as the inhibition of adenylyl cyclase, modulation of ion channels, and activation of mitogen-activated protein kinase (MAPK) pathways.

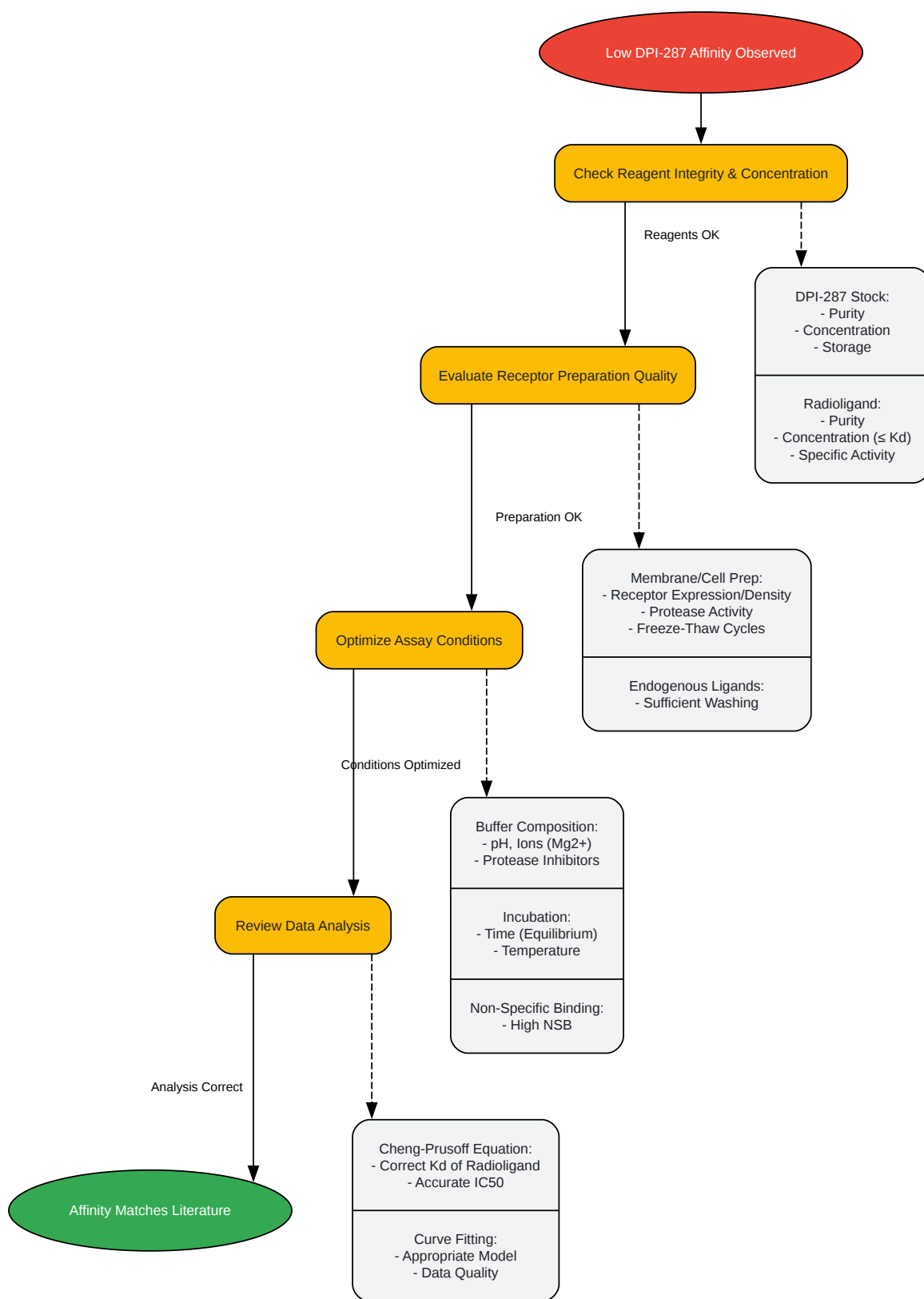
Troubleshooting Guide: Low Binding Affinity

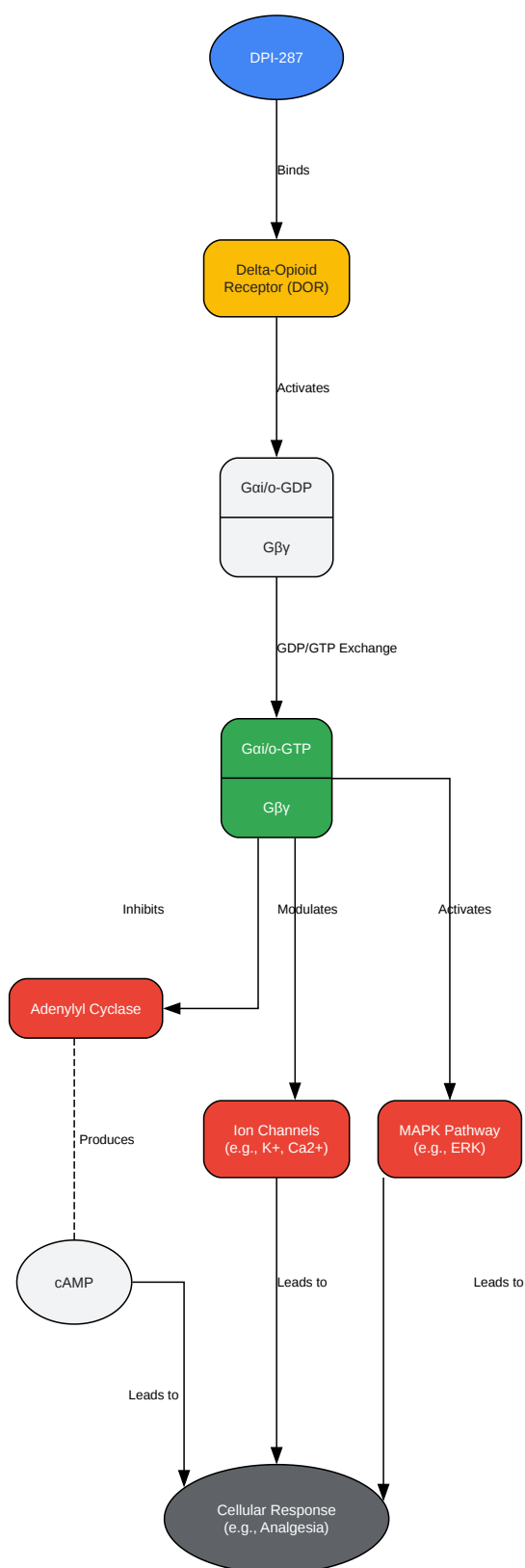
This guide addresses common issues that can lead to lower-than-expected binding affinity for **DPI-287** in various experimental setups.

Q4: I am observing a significantly higher K_i value (lower affinity) for **DPI-287** in my radioligand binding assay than what is reported in the literature. What are the potential causes?

A4: Several factors in a radioligand competition binding assay can lead to an apparent decrease in the affinity of your test ligand, **DPI-287**. Here is a step-by-step troubleshooting workflow:

Experimental Workflow: Troubleshooting Low Affinity in Radioligand Binding Assay





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References

- 1. Probing the Activation Mechanisms of Agonist DPI-287 to Delta-Opioid Receptor and Novel Agonists Using Ensemble-Based Virtual Screening with Molecular Dynamics Simulations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Elucidating the active δ -opioid receptor crystal structure with peptide and small-molecule agonists - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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